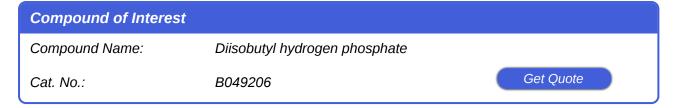


Diisobutyl Hydrogen Phosphate (CAS 6303-30-6): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties of **diisobutyl hydrogen phosphate** (CAS 6303-30-6). The information is compiled for researchers, scientists, and professionals in drug development, with a focus on presenting available data in a structured and accessible format. It is important to note that while key physicochemical data are available, specific experimental details and in-depth biological studies on this compound are limited in publicly accessible literature.

Chemical and Physical Properties

Diisobutyl hydrogen phosphate is an organophosphorus compound with the chemical formula C₈H₁₉O₄P.[1] It is structurally characterized by a central phosphate group esterified with two isobutyl groups. The available quantitative data for its physical and chemical properties are summarized in the tables below. It is important to distinguish this compound from its structural isomer, dibutyl hydrogen phosphate, as their physical properties may differ.

Table 1: General and Physical Properties



Property	Value	Source(s)	
Molecular Formula	C8H19O4P	[1]	
Molecular Weight	210.21 g/mol	[1]	
Appearance	Colorless oil or white powder	[2][3]	
Density	1.047 g/cm³ (at 20°C)	[2]	
Boiling Point	263.6 ± 23.0 °C (Predicted)	[2]	
Melting Point	Not available		
Water Solubility	22.3 g/L (at 20°C)		
Organic Solvent Solubility	8259 g/L (at 20°C)		
рКа	1.60 ± 0.50 (Predicted)	[2]	

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	6303-30-6	[1]
EINECS	228-602-0	[1]
InChI	InChI=1S/C8H19O4P/c1- 7(2)5-11-13(9,10)12-6- 8(3)4/h7-8H,5-6H2,1-4H3, (H,9,10)	[4]
SMILES	CC(C)COP(=O)(O)OCC(C)C	[4]

Safety and Handling

Diisobutyl hydrogen phosphate is classified as a corrosive substance.[1] Handling should be performed in a well-ventilated area with appropriate personal protective equipment.

Table 3: GHS Hazard Information



Hazard Statement	Code	Description	Source(s)
Causes severe skin burns and eye damage	H314	[1]	
May cause an allergic skin reaction	H317		-

Recommended precautionary statements include avoiding breathing dust/fume/gas/mist/vapors/spray and washing hands thoroughly after handling.[1] In case of contact with skin or eyes, immediate and thorough rinsing with water is crucial.[1]

Experimental Protocols Generalized Synthesis of Diisobutyl Hydrogen Phosphate

A specific, detailed experimental protocol for the synthesis of **diisobutyl hydrogen phosphate** is not readily available in the reviewed literature. However, a general method for the synthesis of dialkyl hydrogen phosphates can be adapted. This typically involves the reaction of the corresponding alcohol with a phosphorylating agent, such as phosphorus oxychloride, followed by hydrolysis. A patent for the production of the related compound, dibutyl phosphate, describes a process involving the reaction of butanol with phosphorus oxychloride.[5]

The following is a generalized conceptual workflow for the synthesis and purification of **diisobutyl hydrogen phosphate**:





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A generalized workflow for the synthesis and purification of **diisobutyl hydrogen phosphate**.

Applications and Biological Activity

The documented applications of **diisobutyl hydrogen phosphate** are primarily in industrial chemistry, where it is used as a solvent, plasticizer, and flame retardant.[6][7] It also serves as a reagent in chemical synthesis.[6]

Role in Drug Development and Signaling Pathways

There is a significant lack of specific data in the public domain regarding the use of **diisobutyl hydrogen phosphate** in drug development or its interaction with biological signaling pathways. While organophosphorus compounds, in general, play diverse and critical roles in biochemistry, including as enzyme inhibitors and components of signaling molecules, specific studies on **diisobutyl hydrogen phosphate** are wanting.

Research on inorganic hydrogen phosphate has shown that it can selectively induce apoptosis in triple-negative breast cancer cells, suggesting a potential therapeutic avenue for phosphate compounds.[6][8] However, it is crucial to emphasize that these findings on an inorganic ion cannot be directly extrapolated to an organic ester like **diisobutyl hydrogen phosphate** without dedicated experimental validation. The bulky isobutyl groups would significantly alter the molecule's chemical properties, including its size, charge distribution, lipophilicity, and ability to interact with biological targets.



For professionals in drug development, the absence of data on the biological activity, toxicity, and metabolic fate of **diisobutyl hydrogen phosphate** represents a critical knowledge gap. Further research is warranted to explore its potential pharmacological or toxicological profile.

Conclusion

Diisobutyl hydrogen phosphate is a chemical compound with established industrial applications. Its physicochemical properties are partially documented, though some key experimental data points are lacking. The most significant gap in the current body of knowledge is the near-complete absence of studies on its biological activity, potential therapeutic applications, and involvement in cellular signaling pathways. This technical guide serves to summarize the available information and to highlight areas where further research is needed to fully characterize this compound for potential applications in the life sciences and drug development.

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